

5-(3'-Hydroxybenzyl)hydantoin: Operational Guide for Safe Handling & Disposal[1]

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Compound of Interest

Compound Name: 5-(3'-Hydroxybenzyl)hydantoin

CAS No.: 216956-20-6

Cat. No.: B016291

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Executive Summary & Chemical Profile[1]

5-(3'-Hydroxybenzyl)hydantoin (CAS: 216956-20-6) is a specialized organic intermediate, often utilized in the synthesis of pharmaceutical metabolites (specifically related to phenytoin derivatives).[1] Unlike common bulk solvents, this compound presents a dual-hazard profile: the hydantoin ring implies potential biological activity (neurological modulation), while the phenolic moiety introduces acidity and potential for oxidative coupling.

Proper disposal is not merely a regulatory box-checking exercise; it is an environmental imperative. Hydantoins are chemically stable and can persist in aquatic environments if improperly discharged. This guide provides a self-validating workflow to ensure zero-discharge compliance.

Chemical Identification Table

Property	Specification
Chemical Name	5-(3'-Hydroxybenzyl)hydantoin
CAS Number	216956-20-6
Molecular Formula	C ₁₀ H ₁₀ N ₂ O ₃
Molecular Weight	206.20 g/mol
Physical State	Solid (typically off-white powder)
Solubility	DMSO, Methanol; sparingly soluble in water
Primary Hazards	Acute Toxicity (Oral), Skin/Eye Irritant, Aquatic Toxicity (Potential)

Hazard Analysis & Segregation Logic

Before disposal, you must characterize the waste stream. This compound is not typically classified as P-listed (acutely toxic) or U-listed (toxic) under US EPA RCRA regulations by specific name, but it must be managed as Hazardous Chemical Waste due to its toxicological profile.

The "Why" Behind the Protocol

- Phenolic Acidity:** The hydroxyl group on the benzyl ring makes this compound weakly acidic. It should not be mixed with strong oxidizers (e.g., nitric acid, perchlorates) in waste containers, as phenols can undergo exothermic oxidation.
- Hydantoin Stability:** The imidazolidine-2,4-dione ring is thermally stable. Standard autoclaving is ineffective for destruction. High-temperature incineration is the only validated method for complete mineralization.
- Biological Activity:** As a structural analogue to anticonvulsants, it must be prevented from entering municipal water systems to avoid "pharmaceuticals in the environment" (PIE) contamination.

Disposal Workflow (Step-by-Step)

Phase A: Waste Characterization & Segregation

Do NOT dispose of this chemical down the drain or in regular trash.

- Scenario 1: Pure Solid Waste
 - Collect in a dedicated Solid Organic Waste container.
 - Container Type: Wide-mouth HDPE (High-Density Polyethylene) or Amber Glass jar.
 - Labeling: "Hazardous Waste - Solid Organic - Toxic/Irritant."[\[1\]](#)
- Scenario 2: Solution Waste (e.g., dissolved in DMSO/Methanol)[\[1\]](#)
 - Segregate into Non-Halogenated Organic Solvent waste.
 - Note: If dissolved in water/buffer, check pH. If neutral (pH 5-9), it may go into "Aqueous Organic Waste." If acidic/basic, neutralize or classify as "Corrosive Aqueous Waste" depending on the solvent matrix.

Phase B: Operational Disposal Protocol

Step 1: Personal Protective Equipment (PPE) Setup

- Hands: Nitrile gloves (double-gloving recommended for solutions >10 mM).
- Eyes: Chemical splash goggles.
- Respiratory: N95 particulate respirator or work inside a certified fume hood (essential for powders to prevent inhalation).

Step 2: Transfer & Stabilization

- Place the waste container in a secondary containment tray.
- Using a chemically resistant spatula (for solids) or funnel (for liquids), transfer the material.
- Wipe Down: Wipe the exterior of the container and the tools with a methanol-dampened wipe. Dispose of the wipe in the same solid waste container.

- Secure: Cap the container tightly. Do not leave funnels in open bottles.

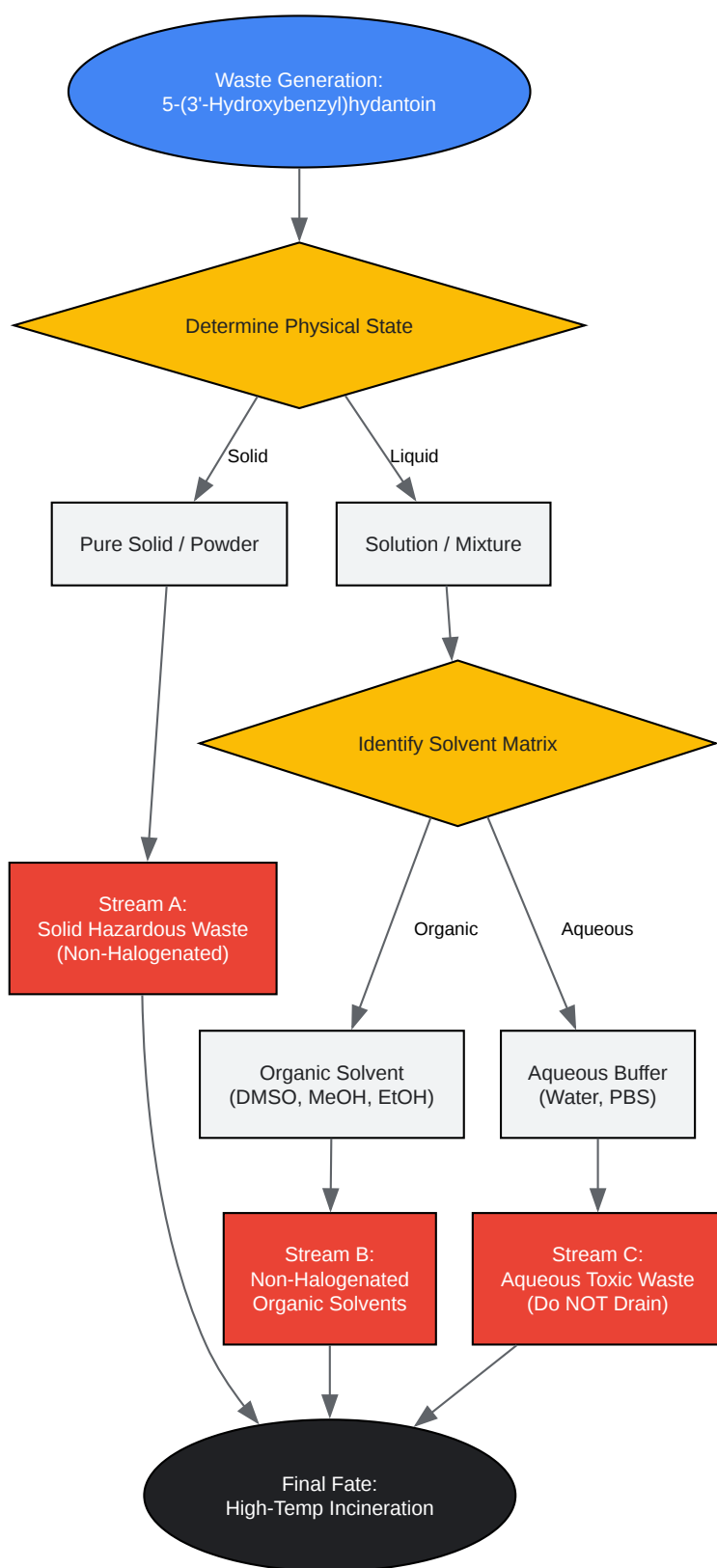
Step 3: Labeling & Documentation

Attach a hazardous waste tag with the following constituents listed clearly:

- **5-(3'-Hydroxybenzyl)hydantoin** (<1% or actual concentration)[\[1\]](#)[\[2\]](#)
- Solvent Name (if applicable, e.g., DMSO >99%)
- Hazard Checkboxes: ☒ Toxic ☒ Irritant[\[1\]](#)

Visualizing the Decision Matrix

The following diagram outlines the logical flow for determining the correct waste stream based on the physical state of the material.



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Figure 1: Decision tree for segregating hydantoin-based waste streams to ensure compliance with incineration protocols.

Emergency Procedures (Spill Management)

In the event of a spill, immediate containment prevents area contamination.

Spill Type	Immediate Action	Cleanup Protocol
Dry Powder	Isolate: Stop airflow (close hood sash or turn off fans) to prevent dust dispersion.	1.[1] Cover with wet paper towels to suppress dust.2. Scoop into a bag using a dustpan.3. Wipe area with soap/water.4.[3][4] Dispose of all materials as Solid Hazardous Waste.
Liquid Solution	Contain: Use absorbent pads or vermiculite to dike the spill. [1]	1. Absorb liquid completely.2. Place saturated absorbents in a sealed bag.3. Label as "Debris contaminated with Hydantoin."4. Dispose as Hazardous Waste.

First Aid Context:

- Eye Contact: Rinse immediately with water for 15 minutes.[3] The phenol group can cause irritation.
- Skin Contact: Wash with soap and water. Do not use ethanol (may increase absorption).

Regulatory Framework & Compliance

While specific EPA waste codes are determined by the concentration and mixture, the following guidelines apply to **5-(3'-Hydroxybenzyl)hydantoin**:

- RCRA Classification: If not a specific P/U listed waste, it defaults to a Characteristic Waste if it exhibits toxicity, or simply Non-Regulated Hazardous Waste (depending on state

interpretation). However, best practice dictates treating it as Hazardous.

- Sewer Ban: Under 40 CFR 403 (General Pretreatment Regulations), introducing compounds with potential biological toxicity into POTW (Publicly Owned Treatment Works) is prohibited.
- Destruction Standard: The preferred method is incineration at a permitted TSD (Treatment, Storage, and Disposal) facility to ensure thermal decomposition of the hydantoin ring.

References

- PubChem. (2025). **5-(3'-Hydroxybenzyl)hydantoin** Compound Summary. National Library of Medicine. [[Link](#)]
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